

# Solubility Profile of Direct Orange 102: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of Direct Orange 102 (C.I. 29156), a stilbene-class direct dye. The information contained herein is intended to support research, development, and formulation activities where the precise solubility of this compound is a critical parameter.

#### **Core Data Presentation**

The solubility of Direct Orange 102 is a key factor in its application and formulation. While extensive quantitative data across a broad spectrum of solvents is not readily available in published literature, the following table summarizes the known qualitative and quantitative solubility information.



Solvent	CAS Number	Solubility	Temperature (°C)	Notes
Water	7732-18-5	Soluble[1][2]	Not Specified	General qualitative assessment.
Water	7732-18-5	60 g/L[3]	90	Quantitative data point.
Ethanol	64-17-5	Slightly Soluble[1]	Not Specified	Qualitative assessment.
Concentrated Sulfuric Acid	7664-93-9	Soluble[1]	Not Specified	Qualitative assessment.

# **Experimental Protocols**

The following is a detailed methodology for the experimental determination of the solubility of Direct Orange 102 in a given solvent, based on common spectrophotometric techniques for dye analysis.

## **Objective:**

To determine the saturation solubility of Direct Orange 102 in a specified solvent at a controlled temperature.

### **Materials and Equipment:**

- Direct Orange 102 (analytical standard)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Spectrophotometer (UV-Vis)
- Thermostatically controlled shaker or water bath



- Volumetric flasks
- Pipettes
- Syringe filters (0.45 μm)
- Cuvettes

#### **Procedure:**

- Preparation of a Standard Stock Solution:
  - Accurately weigh a known mass of Direct Orange 102 and dissolve it in the solvent of interest to prepare a stock solution of known concentration.
  - Ensure complete dissolution. Gentle heating and sonication may be applied if necessary, followed by cooling to the target temperature.
- · Generation of a Calibration Curve:
  - Prepare a series of dilutions from the stock solution to create standards of varying, known concentrations.
  - Measure the absorbance of each standard at the wavelength of maximum absorbance (λmax) for Direct Orange 102 using the spectrophotometer.
  - Plot a graph of absorbance versus concentration to generate a Beer-Lambert Law
    calibration curve. The resulting linear equation will be used to determine the concentration
    of unknown samples.
- Equilibration of Saturated Solutions:
  - Add an excess amount of Direct Orange 102 to a known volume of the solvent in a sealed container.
  - Place the container in a thermostatically controlled shaker or water bath set to the desired experimental temperature.

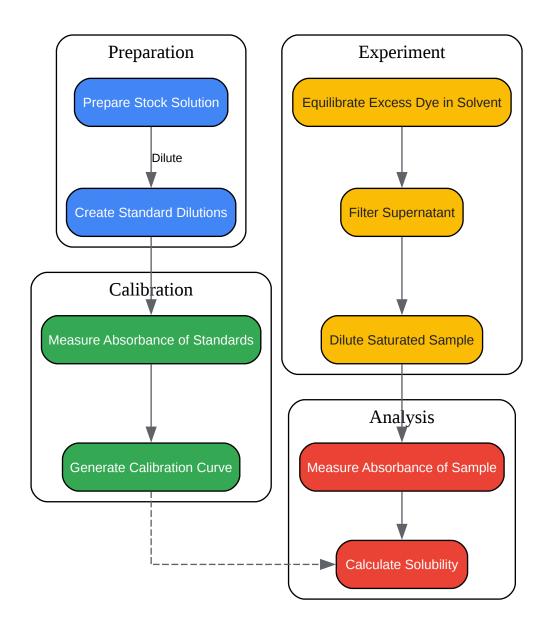


- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached. The solution should have undissolved solid present at the bottom.
- Sample Preparation and Analysis:
  - After equilibration, carefully withdraw a sample of the supernatant, ensuring no solid particles are disturbed.
  - $\circ$  Immediately filter the sample using a 0.45  $\mu m$  syringe filter to remove any undissolved solids.
  - Dilute the filtered, saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
  - Measure the absorbance of the diluted sample at the  $\lambda$ max.
- · Calculation of Solubility:
  - Using the equation from the calibration curve, calculate the concentration of the diluted sample.
  - Multiply this concentration by the dilution factor to determine the concentration of the saturated solution. This value represents the solubility of Direct Orange 102 in the solvent at the specified temperature.

## **Mandatory Visualization**

The following diagram illustrates the experimental workflow for determining the solubility of Direct Orange 102.





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Caption: Experimental workflow for solubility determination.

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